

An In-Depth Technical Guide to 1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone

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Compound of Interest

Compound Name:	1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone
CAS No.:	63467-00-5
Cat. No.:	B12676393

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone**, a synthetic anthraquinone derivative. This document will delve into its chemical identity, properties, and analytical methodologies, while also touching upon the broader context of anthraquinone compounds in scientific research and development.

Chemical Identity and Core Properties

1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone, identified by the CAS Number 63467-00-5, is a distinct member of the anthraquinone family.^[1] Its core structure is based on anthracene, with two ketone groups at positions 9 and 10, a hydroxyl group at position 1, and a (2-methoxyethyl)amino group at position 4.

Synonyms:

- 1-Hydroxy-4-[(2-methoxyethyl)amino]anthracene-9,10-dione[1]
- 9,10-Anthracenedione, 1-hydroxy-4-[(2-methoxyethyl)amino]-[1]
- EINECS 264-214-8[1]

While specific, experimentally determined properties for this exact compound are not readily available in public literature, we can infer certain characteristics based on the general properties of related anthraquinone derivatives.

Table 1: Physicochemical Properties of **1-Hydroxy-4-[(2-methoxyethyl)amino]anthraquinone** and Related Analogues

Property	1-Hydroxy-4-[(2-methoxyethyl)amino]anthraquinone (CAS: 63467-00-5)	1-Amino-4-hydroxyanthraquinone (CAS: 116-85-8)	1-Hydroxy-4-[(2-methoxyethyl)amino]anthraquinone (CAS: 38933-95-8)
Molecular Formula	C ₁₇ H ₁₅ NO ₄ (Predicted)	C ₁₄ H ₉ NO ₃	C ₁₆ H ₁₃ NO ₄
Molecular Weight	297.31 g/mol (Predicted)	239.23 g/mol	283.28 g/mol [2]
Appearance	Data not available	Dark brown to purple powder	Data not available
Melting Point	Data not available	~250 °C	Data not available
Solubility	Likely soluble in organic solvents, sparingly soluble in water.	Practically insoluble in water; Freely soluble in alcohol, benzene, chloroform, ether, glacial acetic acid, HCl.	Data not available

Analytical Characterization: High-Performance Liquid Chromatography (HPLC)

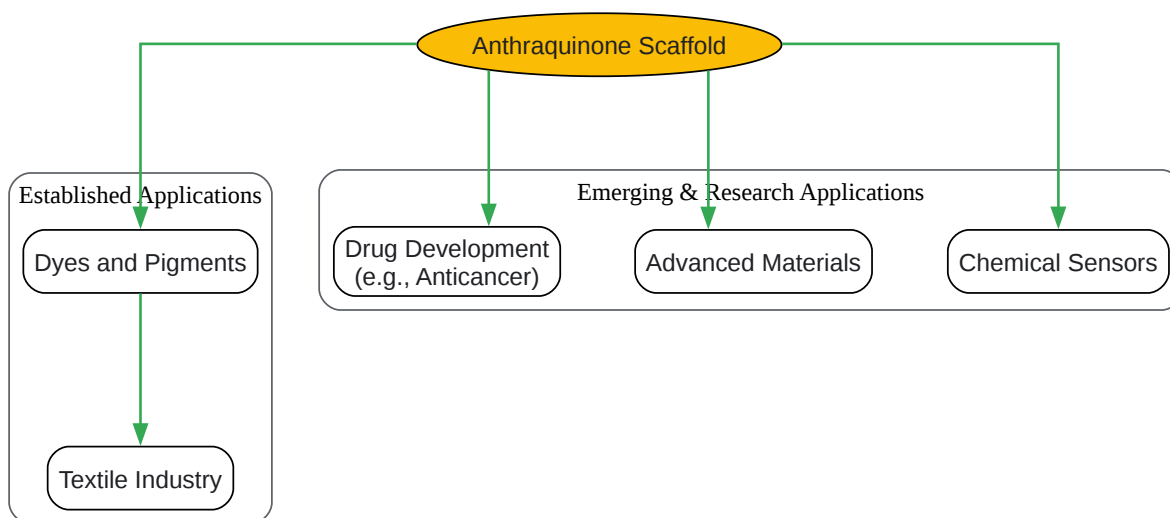
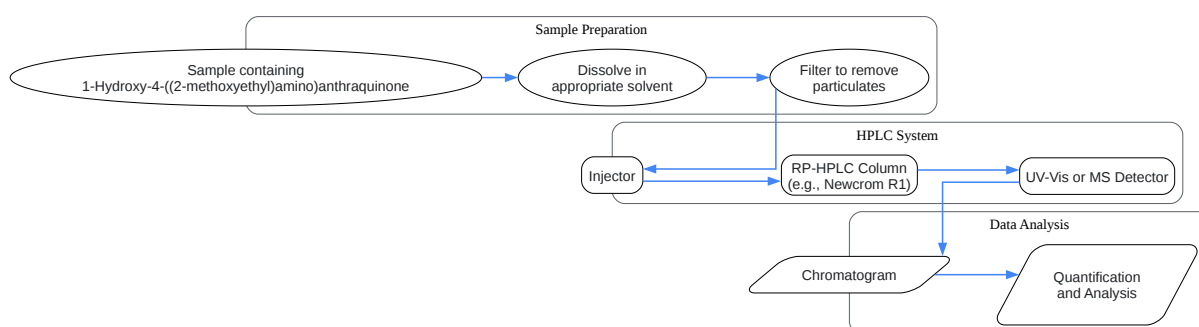
The primary documented application for **1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone** is in analytical separation via High-Performance Liquid Chromatography (HPLC).^[1] This technique is crucial for isolating and quantifying the compound, which is a fundamental requirement for any research or development application, including pharmacokinetic studies.^[1]

Reverse-Phase HPLC Methodology

A standard reverse-phase (RP) HPLC method can be employed for the analysis of this compound.^[1] The separation is based on the differential partitioning of the analyte between a nonpolar stationary phase and a polar mobile phase.

Experimental Protocol: HPLC Analysis

- Column: A Newcrom R1 HPLC column is a suitable choice for this separation.^[1]
- Mobile Phase: A simple mobile phase consisting of a mixture of acetonitrile (MeCN), water, and an acidifier is effective.^[1]
 - For standard UV detection, phosphoric acid can be used.
 - For applications compatible with Mass Spectrometry (MS), formic acid should be substituted for phosphoric acid.^[1]
- Detection: UV-Vis detection at an appropriate wavelength based on the compound's absorbance spectrum.
- Scalability: This method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic analysis.^[1]



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Caption: Overview of the application areas for anthraquinone derivatives.

Conclusion

1-Hydroxy-4-((2-methoxyethyl)amino)anthraquinone (CAS: 63467-00-5) is a specific anthraquinone derivative with a confirmed application in HPLC analysis. While detailed experimental data on its physicochemical properties, synthesis, and biological activity are not extensively documented in publicly accessible literature, this guide provides a framework for its study based on the well-established chemistry of related compounds. Further research into this molecule could unveil novel properties and applications, contributing to the broader fields of chemistry, materials science, and drug discovery.

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